

Proper handling, storage, and disposal procedures for 4-aminobutyronitrile

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Compound Name: 4-Aminobutyronitrile

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Application Notes and Protocols for 4-Aminobutyronitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the proper handling, storage, and disposal of **4-aminobutyronitrile** (CAS No. 32754-99-7). The following protocols are based on best practices for handling similar chemical compounds, as a specific, comprehensive Safety Data Sheet (SDS) for **4-aminobutyronitrile** is not readily available. Users should exercise caution and adhere to all institutional and regulatory guidelines.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-aminobutyronitrile** is provided below.

Property	Value	Source
CAS Number	32754-99-7	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₈ N ₂	[1] [2] [3]
Molecular Weight	84.12 g/mol	[1] [3]
Boiling Point	201.2°C at 760 mmHg	[2]
Density	0.918 g/cm ³	[2]
Flash Point	75.5°C	[2]
pKa	8.89 ± 0.10 (Predicted)	[1]

Hazard Identification and Safety Precautions

While specific GHS classification for **4-aminobutyronitrile** is not available, based on analogous compounds such as 4-aminobenzonitrile and other nitriles, it should be handled as a potentially hazardous substance. The following potential hazards and precautionary statements are recommended.

Potential Hazard Statements (based on analogs):

- H301: Toxic if swallowed.[\[5\]](#)
- H311: Toxic in contact with skin.[\[6\]](#)
- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)[\[6\]](#)
- H331: Toxic if inhaled.[\[6\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

Recommended Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[7\]](#)

- P264: Wash skin thoroughly after handling.[5][7]
- P270: Do not eat, drink or smoke when using this product.[5][6][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6][7]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[5][6]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6][7]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[6]
- P501: Dispose of contents/container to an approved waste disposal plant.[5][7]

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A detailed list of required PPE is provided below.

Equipment	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities.[5]
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

3.2. Handling Protocol

- Preparation: Ensure a chemical fume hood is operational. Have all necessary PPE, spill containment materials, and waste containers readily available.
- Dispensing:
 - Conduct all weighing and transferring of **4-aminobutyronitrile** inside a chemical fume hood.
 - Avoid generating dust or aerosols.
 - Use compatible spatulas and glassware.
- During Use:
 - Keep the container tightly closed when not in use.
 - Avoid contact with skin, eyes, and clothing.[\[6\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- After Handling:
 - Wash hands and any exposed skin thoroughly with soap and water.
 - Decontaminate all surfaces and equipment used.

3.3. Storage Protocol

Condition	Specification
Location	Store in a cool, dry, and well-ventilated area. [6]
Container	Keep in a tightly closed, original container.
Incompatibilities	Store away from strong oxidizing agents, strong acids, and strong bases.
Labeling	Ensure the container is clearly labeled with the chemical name and hazard warnings.

3.4. Spill and Emergency Procedures

Situation	Protocol
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[5][7]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[8]
Small Spill	Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[5] Ventilate the area and wash the spill site after material pickup is complete.
Large Spill	Evacuate the area. Wear appropriate PPE and contain the spill. Follow institutional procedures for large chemical spills.

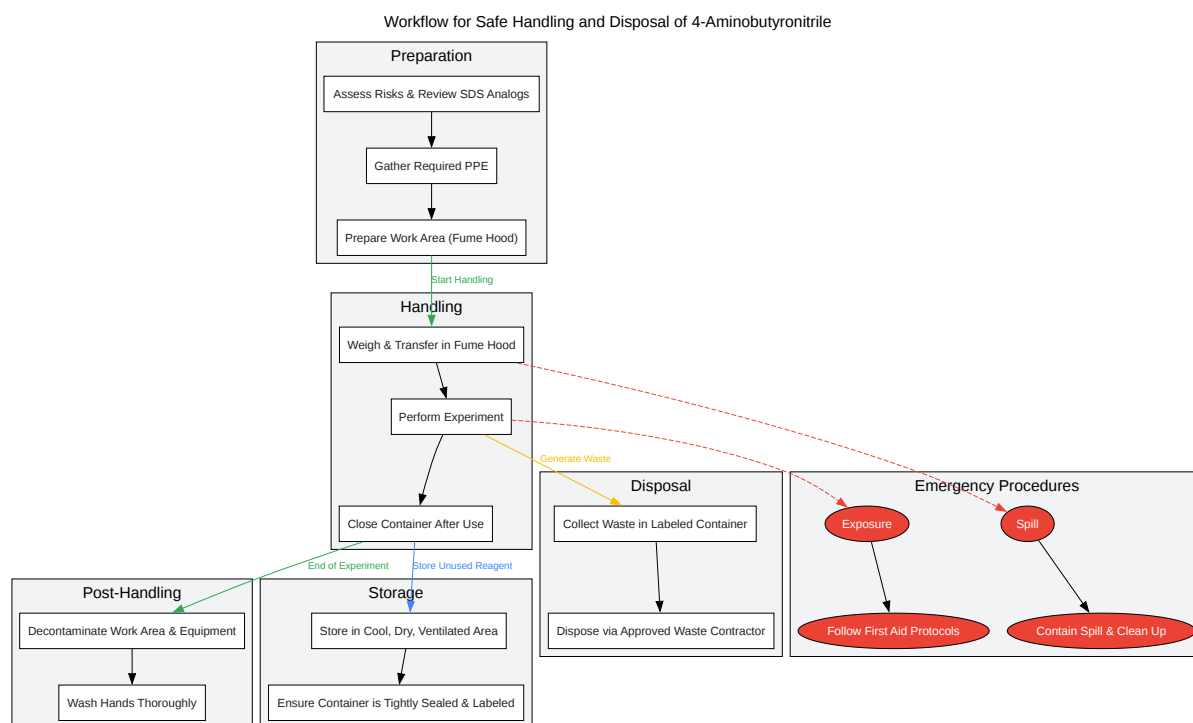
3.5. Disposal Protocol

- Waste Collection:
 - Collect all waste containing **4-aminobutyronitrile** in a designated, labeled, and sealed container.
 - Do not mix with other incompatible wastes.
- Disposal Method:

- Dispose of the chemical waste through a licensed and approved waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.^[5] Do not dispose of down the drain.

Workflow and Logic Diagrams

The following diagram illustrates the workflow for the safe handling and disposal of **4-aminobutyronitrile**.



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Caption: Safe handling and disposal workflow for **4-aminobutyronitrile**.

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